

# Inophyllum B and Other Coumarins: A Comparative Guide to Anti-Inflammatory Activity

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## Compound of Interest

Compound Name: *Inophyllum B*

Cat. No.: *B1200424*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the anti-inflammatory properties of **Inophyllum B** alongside other naturally occurring coumarins. While direct quantitative data for **Inophyllum B** is limited in publicly available research, this document synthesizes findings on related compounds from *Calophyllum inophyllum* and other well-studied coumarins to offer a valuable comparative perspective for researchers in drug discovery and development.

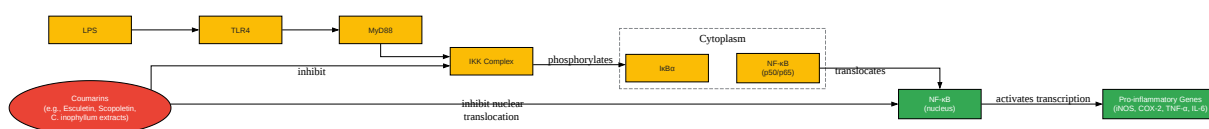
## Comparative Anti-Inflammatory Activity

The following table summarizes the available quantitative data on the anti-inflammatory effects of various coumarins and related extracts. It is important to note the absence of specific IC50 values for **Inophyllum B** in the reviewed literature; the data for *Calophyllum inophyllum* extracts, which contain a mixture of coumarins including inophyllums, is provided as an indicator of potential activity.

Compound/Extract	Assay	Target/Mediator	Result	Citation
Calophyllum inophyllum Fruit Extract	Cyclooxygenase (COX) Inhibition	COX Enzymes	77% inhibition at 50 µg/mL	[1]
Lipoxygenase (LOX) Inhibition	LOX Enzymes	88% inhibition at 50 µg/mL	[1]	
Calophyllum inophyllum Leaf Extract (Acetone)	Nitric Oxide (NO) Production	iNOS	Marked suppression in LPS-induced RAW 264.7 cells	[2][3]
Gene Expression	iNOS, COX-2, NF-κB	Down-regulation in LPS-induced RAW 264.7 cells	[2][3][4]	
Calophyllolide	Cytokine Production	IL-1β, IL-6, TNF-α	Down-regulation	[5][6]
Cytokine Production	IL-10	Up-regulation	[5][6]	
Myeloperoxidase (MPO) Activity	MPO	Marked reduction	[5][6]	
Scopoletin	5-Lipoxygenase (5-LOX) Inhibition	5-LOX Enzyme	IC50: 1.76 µM	[7][8]
Esculetin	5-Lipoxygenase (5-LOX) Inhibition	5-LOX Enzyme	IC50: 6.6 µM	[9]
Nitric Oxide (NO) Production	iNOS	IC50: 34 µM (in IL-1β stimulated rat hepatocytes)	[9]	

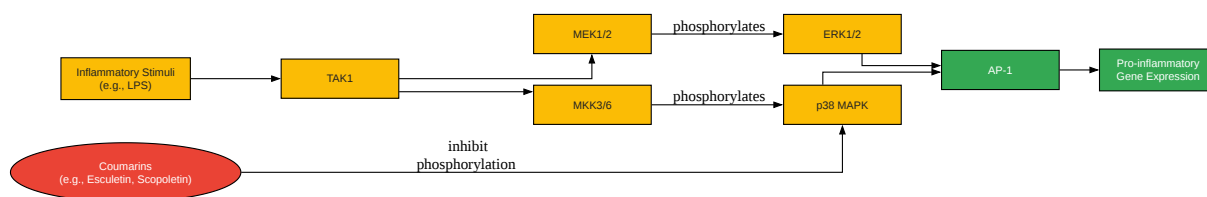
## Signaling Pathways in Inflammation: Points of Intervention for Coumarins

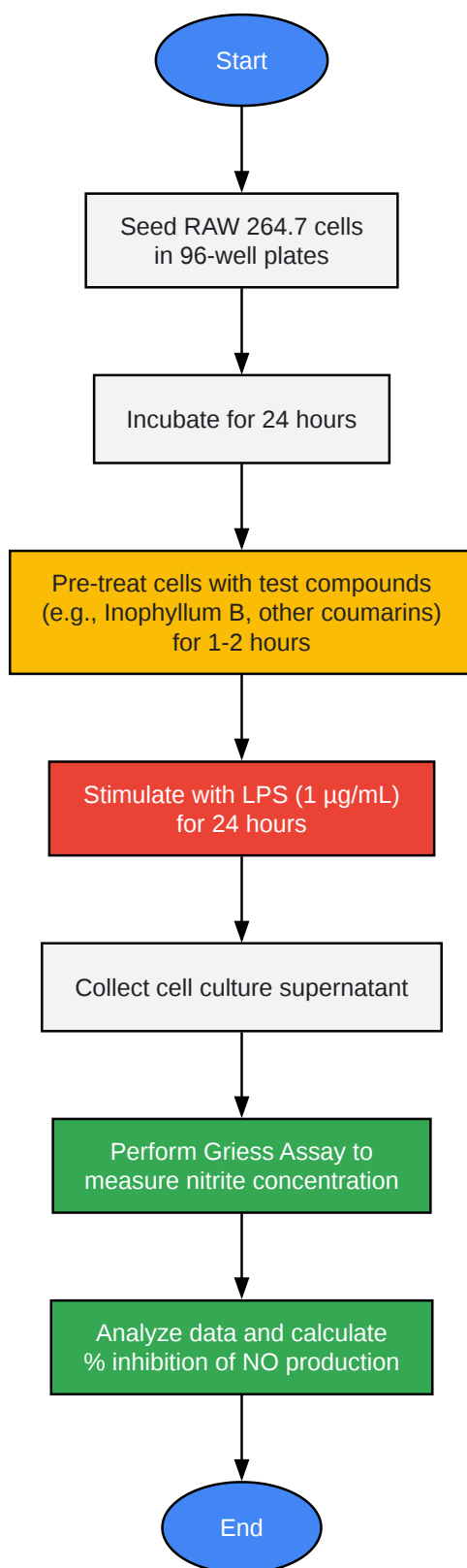
Coumarins exert their anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. The diagrams below, generated using the DOT language, illustrate the NF- $\kappa$ B and MAPK signaling cascades and highlight the putative points of inhibition by coumarins based on current research.



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Caption: NF- $\kappa$ B Signaling Pathway and Coumarin Inhibition.





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